

Essential Safety and Operational Guide for 4-(Trifluoromethylthio)benzaldehyde

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Compound of Interest

Compound Name: 4-(Trifluoromethylthio)benzaldehyde

Cat. No.: B1303374

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-(Trifluoromethylthio)benzaldehyde**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Identification and Properties

Property	Value
Chemical Name	4-((Trifluoromethyl)thio)benzaldehyde
CAS Number	4021-50-5[1][2][3]
Molecular Formula	C ₈ H ₅ F ₃ OS[1]
Molecular Weight	206.18 g/mol [1][2][3]
Appearance	Colorless liquid[4]
Boiling Point	219 °C[2][3]
Melting Point	29-31 °C[2][3]
Flash Point	100 °C (212 °F) - closed cup[2][3]
Density	1.31 g/cm ³ [1]

Hazard Identification and Personal Protective Equipment (PPE)

Hazard Summary: Harmful if swallowed, causes skin irritation, and serious eye irritation.[1][2][3] It may also cause respiratory irritation.[2][3] This chemical is classified as an irritant, is air-sensitive, and has a stench.[1]

Hazard	GHS Classification	Precautionary Statement Codes
Acute Toxicity (Oral)	Acute Tox. 4[2][3]	H302[2][3]
Skin Corrosion/Irritation	Skin Irrit. 2[2][3]	H315[2][3]
Serious Eye Damage/Irritation	Eye Irrit. 2[2][3]	H319[2][3]
Specific Target Organ Toxicity	STOT SE 3 (Respiratory system)[2][3]	H335[2][3]

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification
Eye/Face Protection	Safety glasses with side shields or chemical goggles.[4]
Skin Protection	Chemical-resistant gloves (e.g., PVC), lab coat, and safety footwear.[4]
Respiratory Protection	Use in a well-ventilated area. If vapors are generated, a suitable respirator is required.
Hand Protection	Wear chemical protective gloves. For prolonged contact, a glove with a high protection class is recommended.[4]

Operational Plan: Safe Handling and Storage

Handling:

- Avoid all personal contact, including inhalation of vapors.[4]
- Use in a well-ventilated area, preferably in a chemical fume hood.[4]
- Do not eat, drink, or smoke when handling.[4]
- Keep away from heat, sparks, and open flames.[5]
- Wash hands thoroughly after handling.[4]
- Avoid contact with incompatible materials such as oxidizing agents.[4]

Storage:

- Store in original, tightly sealed containers.[4]
- Keep in a cool, dry, and well-ventilated area.[4][6]
- Store away from incompatible materials and foodstuff containers.[4]
- Protect containers from physical damage and check regularly for leaks.[4]

Emergency Procedures and First Aid

Exposure Route	First Aid Measures
Ingestion	If swallowed, seek immediate medical attention. [4] Rinse mouth with water. Do NOT induce vomiting.[7]
Inhalation	Move the person to fresh air. If breathing is difficult, seek medical attention.[8]
Skin Contact	Immediately remove all contaminated clothing. Flush skin with running water and soap.[4] Seek medical attention if irritation occurs.[4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids.[8] Remove contact lenses if present and easy to do.[8] Seek medical attention.[8]

Spill and Disposal Plan

Spill Response:

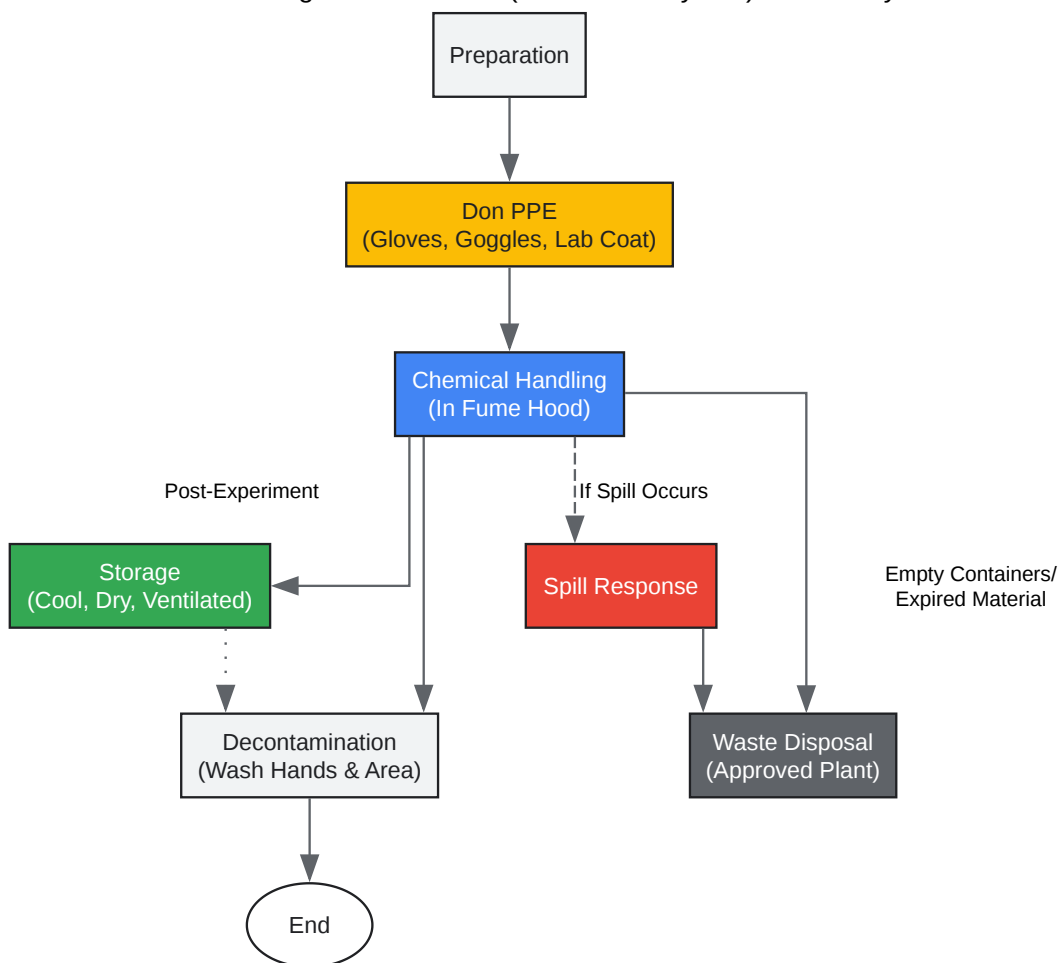
- Minor Spills: Absorb with inert material (e.g., sand, vermiculite), and place in a suitable container for disposal.[\[4\]](#)
- Major Spills: Evacuate the area and move upwind.[\[4\]](#) Wear appropriate PPE, including respiratory protection.[\[4\]](#) Contain the spill and prevent it from entering drains or waterways.[\[4\]](#)

Disposal:

- All waste must be handled in accordance with local, state, and federal regulations.[\[4\]](#)
- Dispose of contents and container to an approved waste disposal plant.[\[5\]](#)[\[6\]](#)
- Do not discharge into sewers or waterways.[\[4\]](#)

Safe Handling Workflow

Safe Handling Workflow for 4-(Trifluoromethylthio)benzaldehyde



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Caption: Workflow for the safe handling of **4-(Trifluoromethylthio)benzaldehyde**.

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